

# Gas separation performance of BAPP-containing co-polyimides

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## Compound of Interest

Compound Name:	2,2-Bis[4-(4-aminophenoxy)phenyl]propane
Cat. No.:	B077367

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A Comparative Guide to the Gas Separation Performance of BAPP-Containing Co-Polyimides

For researchers and scientists in materials science and chemical engineering, particularly those focused on membrane technology for gas separation, the selection of a polymer with optimal permeability and selectivity is paramount. This guide provides a detailed comparison of co-polyimides containing **2,2-Bis[4-(4-aminophenoxy)phenyl]propane** (BAPP) against other notable gas separation polymers. The data presented is collated from various scientific studies to offer a comprehensive overview for professionals in the field.

## Performance Comparison of Gas Separation Membranes

The efficacy of a gas separation membrane is primarily determined by its permeability to a specific gas and its selectivity for that gas over others. The following tables summarize the performance of various BAPP-containing co-polyimides and compare them with other classes of polymeric membranes.

Table 1: Gas Separation Performance of BAPP-Containing and Other Polyimide Membranes

Polymer System	Gas Pair	Permeability (Barrer)	Selectivity	Reference
BAPP-Containing Co-polyimides				
6FDA-BAPP	CO <sub>2</sub> /CH <sub>4</sub>	5 - 7	48 - 86	[1]
6FDA-BAPP	CO <sub>2</sub> /N <sub>2</sub>	5 - 7	18 - 27	[1]
Alternative Polyimides				
6FDA-DAM	CO <sub>2</sub> /CH <sub>4</sub>	~100 - 250	-	[2]
6FDA-mPDA	CO <sub>2</sub> /CH <sub>4</sub>	< 50	-	[2]
6FDA-DABA	CO <sub>2</sub> /CH <sub>4</sub>	< 50	> 50	[2]
6FDA-DAM:DABA (3:2)	CO <sub>2</sub> /CH <sub>4</sub>	~100 - 250	-	[2]
6FDA-mPDA:DABA (3:2)	CO <sub>2</sub> /CH <sub>4</sub>	~9 (uncross-linked)	~53	[2]
6FDA-mPDA:DABA (3:2)	CO <sub>2</sub> /CH <sub>4</sub>	~48 (cross-linked)	~53	[2]
Matrimid®	CO <sub>2</sub> /CH <sub>4</sub>	~5-10	~35	[2]
OPDA-ODA-PEO	CO <sub>2</sub> /N <sub>2</sub>	52	63	[3][4]

Permeability is expressed in Barrer, where 1 Barrer =  $10^{-10}$  cm<sup>3</sup>(STP)·cm / (cm<sup>2</sup>·s·cmHg). Selectivity is the ratio of the permeabilities of the two gases.

Table 2: Gas Separation Performance of Alternative Advanced Polymer Membranes

Polymer Type	Polymer System	Gas Pair	Permeability (Barrer)	Selectivity	Reference
Polymers of Intrinsic Microporosity (PIMs)					
PIM-1	CO <sub>2</sub> /CH <sub>4</sub>	High	Moderate	[5]	
PIM-1	O <sub>2</sub> /N <sub>2</sub>	High	Moderate	[5]	
PIM-BTrip	CO <sub>2</sub> /CH <sub>4</sub>	21500 (fresh)	12.7	[6]	
Thermally Rearranged (TR) Polymers					
TRCP-4:6	CO <sub>2</sub> /CH <sub>4</sub>	269.0	58.48	[7]	
TRCP-4:6	O <sub>2</sub> /N <sub>2</sub>	46.8	9.00	[7]	
TR-PBOI	CO <sub>2</sub> /CH <sub>4</sub>	3.7 (freestanding)	35	[8]	
rGO-PBOI	CO <sub>2</sub> /CH <sub>4</sub>	1784 (composite)	32	[8]	

## Experimental Protocols

Detailed methodologies are crucial for the replication and validation of experimental results. Below are outlines of the typical procedures for the synthesis of BAPP-containing co-polyimides and the subsequent measurement of their gas separation performance.

## Synthesis of BAPP-Containing Co-polyimides

A common method for synthesizing polyimides is a two-step polycondensation reaction.[9][10][11]

- Poly(amic acid) Synthesis:

- An aromatic diamine, such as BAPP, is dissolved in an aprotic polar solvent like N,N-dimethylacetamide (DMAc) or N-methyl-2-pyrrolidone (NMP) in a reaction vessel under an inert atmosphere (e.g., nitrogen).
- A stoichiometric amount of an aromatic dianhydride (e.g., 4,4'-(hexafluoroisopropylidene)diphthalic anhydride - 6FDA) is added to the solution.
- The reaction mixture is stirred at room temperature for several hours to form a viscous poly(amic acid) solution.

- **Imidization:**
  - The poly(amic acid) solution is then converted to the final polyimide. This can be achieved through two primary methods:
    - **Thermal Imidization:** The poly(amic acid) solution is cast onto a substrate and heated in a stepwise manner to temperatures typically ranging from 100°C to 300°C. This process drives the cyclodehydration of the amic acid groups to form the imide rings.
    - **Chemical Imidization:** A dehydrating agent, such as acetic anhydride, and a catalyst, like pyridine or triethylamine, are added to the poly(amic acid) solution. The reaction proceeds at a lower temperature than thermal imidization to form the polyimide.[\[11\]](#)

## Membrane Formation

The synthesized polyimide is typically formed into a dense membrane for gas separation testing using the solution casting method.[\[12\]](#)

- A solution of the polyimide in a suitable solvent is prepared.
- The solution is filtered to remove any impurities.
- The filtered solution is cast onto a level substrate (e.g., a glass plate).
- The solvent is allowed to evaporate slowly in a controlled environment, often in a dust-free oven with a gradual increase in temperature, to form a uniform, thin film.
- Once dried, the membrane is carefully peeled from the substrate.

## Gas Permeation Measurement

The gas separation properties of the prepared membranes are commonly evaluated using a constant-volume, variable-pressure apparatus.[13][14]

- The membrane is mounted in a permeation cell, dividing it into a high-pressure upstream (feed) side and a low-pressure downstream (permeate) side.
- The entire system is evacuated to remove any residual gases.
- The feed gas is introduced to the upstream side at a constant pressure.
- The pressure increase on the downstream side, which has a fixed volume, is monitored over time using a pressure transducer.
- The permeability coefficient (P) is calculated from the steady-state rate of pressure increase ( $dp/dt$ ) using the following equation:

$$P = (V * l * (dp/dt)) / (A * p_{\text{upstream}} * R * T)$$

where:

- V is the downstream volume
- l is the membrane thickness
- A is the effective membrane area
- $p_{\text{upstream}}$  is the upstream pressure
- R is the ideal gas constant
- T is the absolute temperature

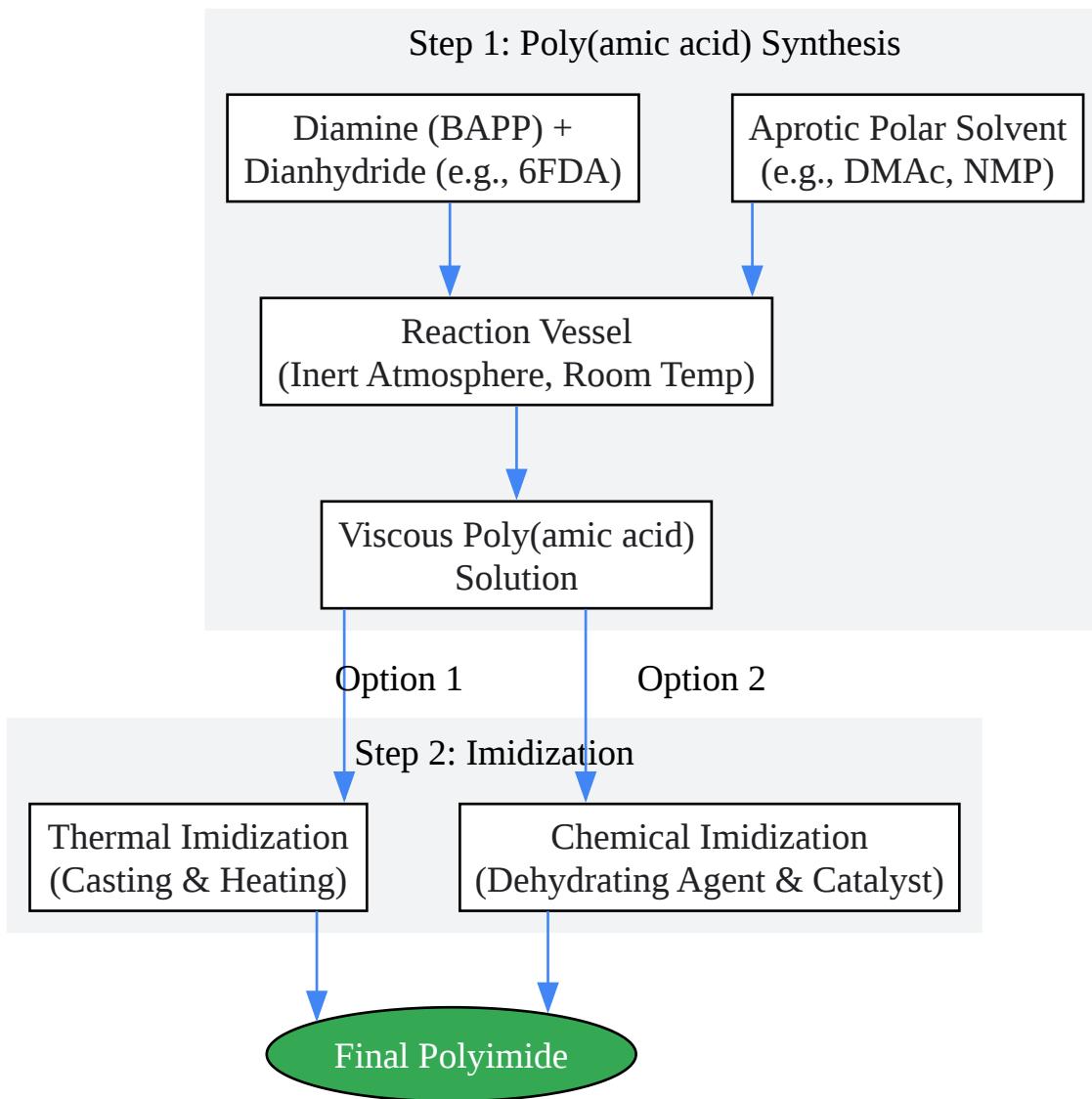
- The ideal selectivity for a pair of gases (A and B) is calculated as the ratio of their individual permeabilities:

$$\alpha_{A/B} = P_A / P_B$$

## Visualizations

### Synthesis of BAPP-Containing Co-polyimides

The following diagram illustrates the general two-step synthesis process for BAPP-containing co-polyimides.

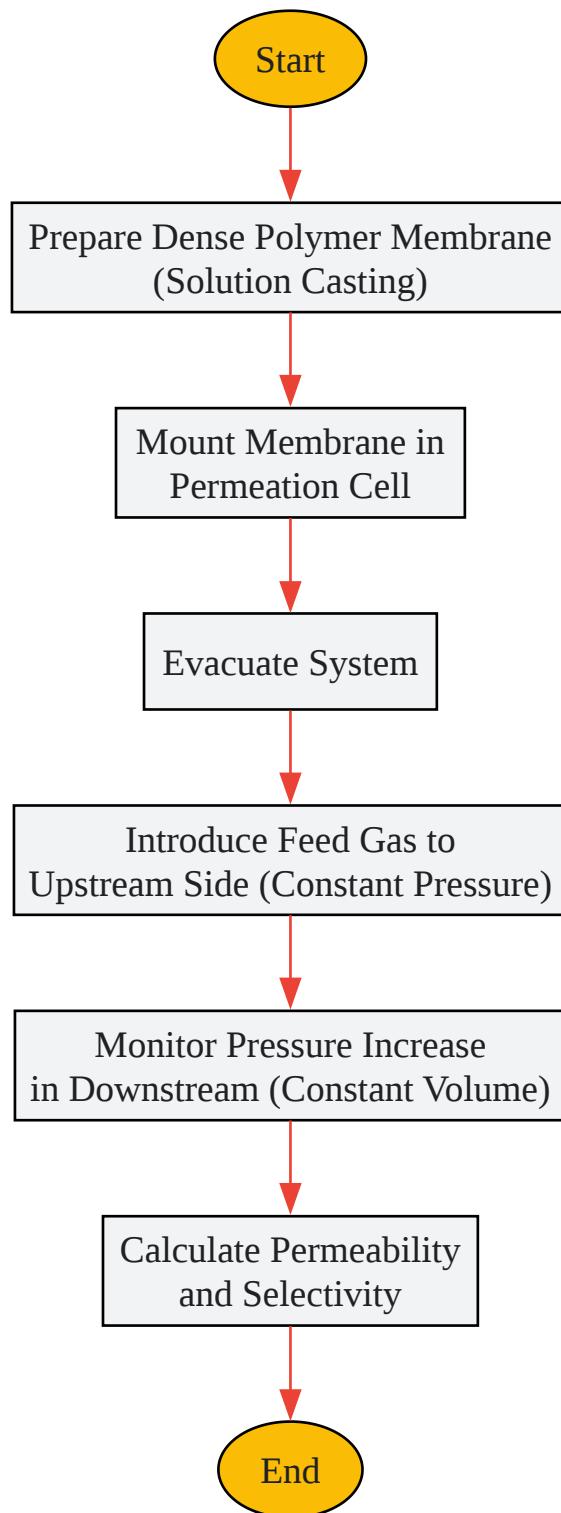


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Caption: General workflow for the two-step synthesis of BAPP-containing co-polyimides.

## Experimental Workflow for Gas Separation Measurement

This diagram outlines the typical experimental procedure for measuring the gas separation performance of a polymer membrane.



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Caption: Workflow for gas separation performance measurement using the constant-volume method.

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